

Personal protective equipment for handling Jak2-IN-4

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Compound of Interest

Compound Name: Jak2-IN-4

Cat. No.: B12428005

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Essential Safety and Handling Guide for Jak2-IN-4

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Jak2-IN-4**, a potent aminoindazole compound that inhibits Janus kinase 2 (JAK2) activity. Adherence to these guidelines is essential for ensuring laboratory safety and the integrity of experimental outcomes.

Personal Protective Equipment (PPE)

When handling **Jak2-IN-4**, appropriate personal protective equipment is mandatory to prevent exposure. The following table summarizes the recommended PPE.

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves should be worn at all times.
Eye Protection	Safety glasses or goggles	Must be worn to protect against splashes or airborne particles.
Body Protection	Laboratory coat	A standard lab coat is required to protect skin and clothing.
Respiratory Protection	Not generally required	Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved respirator is recommended.

Quantitative Data for Jak2-IN-4

The following table provides key quantitative data for **Jak2-IN-4**, also referenced by its CAS Number 1110502-30-1.[\[1\]](#)

Property	Value	Source
Molecular Formula	C ₂₃ H ₂₇ N ₅ O ₄ S	[2]
Molecular Weight	469.56 g/mol	[2]
IC ₅₀ (Wild-Type JAK2)	78 nM	[1]
IC ₅₀ (V617F mutant JAK2)	206 nM	[1]
IC ₅₀ (JAK3)	2.93 μM	[1]
Solubility in Ethanol	3 mg/mL	[1]
Solubility in DMSO	5 mg/mL	[1]
Storage Temperature	Powder: -20°C (3 years), 4°C (2 years). In solvent: -80°C (6 months), -20°C (1 month).	[3]

Experimental Protocols

Handling and Preparation of **Jak2-IN-4** Stock Solution

- **Acclimatization:** Before opening, allow the vial of **Jak2-IN-4** powder to warm to room temperature to prevent condensation.
- **Reconstitution:** Prepare a stock solution by dissolving the powder in a suitable solvent, such as DMSO, to the desired concentration (e.g., 10 mM).[1] Ensure the powder is fully dissolved by vortexing.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[3]

Inhibition of JAK2/STAT3 Signaling in Cell Culture

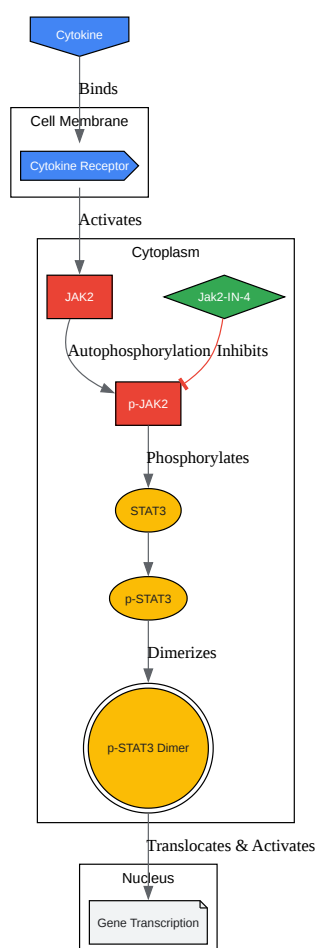
This protocol provides a general workflow for treating cultured cells with **Jak2-IN-4** to assess its effect on the JAK2/STAT3 signaling pathway.

- **Cell Seeding:** Plate cells at a suitable density in a multi-well plate and allow them to adhere and grow overnight.
- **Cell Treatment:** Dilute the **Jak2-IN-4** stock solution to the desired final concentration in fresh cell culture medium. Remove the old medium from the cells and replace it with the medium containing **Jak2-IN-4**. An untreated control (vehicle, e.g., DMSO) should be included.
- **Incubation:** Incubate the cells for the desired time period (e.g., 1, 6, 12, or 24 hours) to allow for the inhibitor to take effect.
- **Cell Lysis:** After incubation, wash the cells with ice-cold phosphate-buffered saline (PBS) and then lyse the cells using an appropriate lysis buffer containing protease and phosphatase inhibitors.
- **Protein Quantification:** Determine the protein concentration of each cell lysate using a standard protein assay (e.g., BCA assay).
- **Western Blot Analysis:** Analyze the cell lysates by western blotting to detect the phosphorylation status of JAK2 and STAT3.[2][4][5][6] Use antibodies specific for

phosphorylated JAK2 (p-JAK2), total JAK2, phosphorylated STAT3 (p-STAT3), and total STAT3. A loading control (e.g., β -actin or GAPDH) should also be included to ensure equal protein loading.

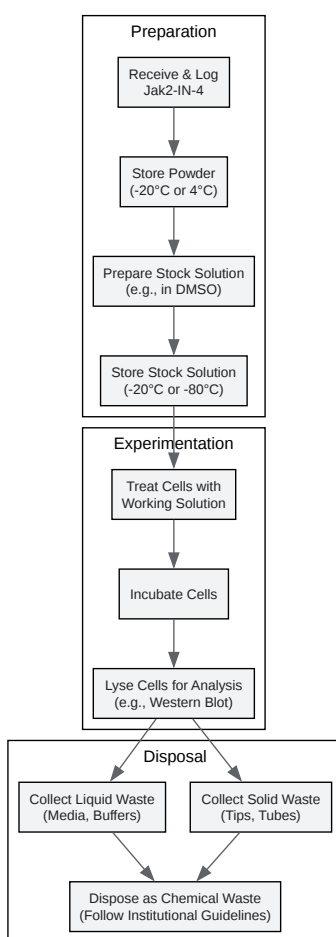
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the JAK2/STAT3 signaling pathway and a typical experimental workflow for handling **Jak2-IN-4**.



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Caption: JAK2/STAT3 signaling pathway and the inhibitory action of **Jak2-IN-4**.



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Caption: Experimental workflow for handling and using **Jak2-IN-4**.

Disposal Plan

Proper disposal of **Jak2-IN-4** and associated waste is critical to prevent environmental contamination and ensure compliance with regulations.

- **Unused Product:** Unused **Jak2-IN-4** powder should be disposed of through a licensed professional waste disposal company. Do not discard it in the regular trash or down the drain.
- **Contaminated Materials:** All materials that have come into contact with **Jak2-IN-4**, including pipette tips, tubes, gloves, and paper towels, should be collected in a designated, sealed container labeled as chemical waste.

- **Liquid Waste:** Cell culture media, buffers, and other solutions containing **Jak2-IN-4** should be collected in a clearly labeled, sealed container for chemical waste disposal. Do not pour liquid waste containing this compound down the drain.
- **Empty Containers:** Thoroughly rinse empty vials with a suitable solvent (e.g., ethanol or DMSO). The first rinse should be collected and disposed of as hazardous waste. Subsequent rinses with water can typically be discarded down the drain, but institutional guidelines should always be followed.

Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines on chemical waste disposal.

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References

- 1. JAK2 Inhibitor IV The JAK2 Inhibitor IV, also referenced under CAS 1110502-30-1, controls the biological activity of JAK2. This small molecule/inhibitor is primarily used for Phosphorylation & Dephosphorylation applications. | 1110502-30-1 [sigmaaldrich.com]
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